

# "Benzyl isoamyl ether" molecular structure and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Benzyl isoamyl ether

Cat. No.: B1672212

[Get Quote](#)

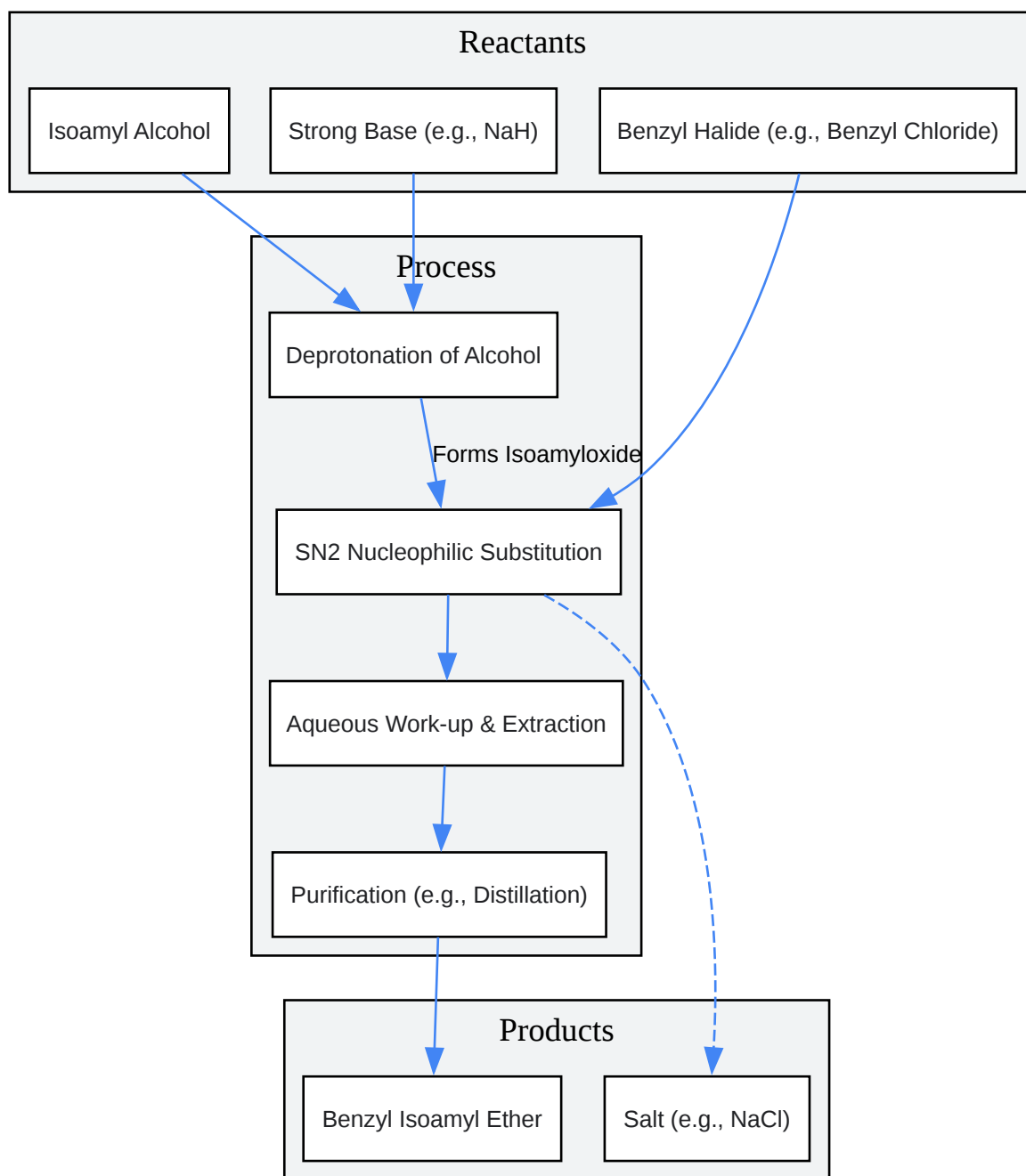
## An In-depth Technical Guide to Benzyl Isoamyl Ether

This technical guide provides a comprehensive overview of the molecular structure, chemical properties, and synthesis of **Benzyl Isoamyl Ether**, tailored for researchers, scientists, and professionals in drug development.

### Molecular Structure and Formula

**Benzyl isoamyl ether**, also known as benzyl isopentyl ether or by its IUPAC name [(3-methylbutoxy)methyl]benzene, is a chemical compound with the molecular formula  $C_{12}H_{18}O$ . [1][2][3][4] Its molecular weight is approximately 178.27 g/mol. [1][2] The structure consists of a benzyl group attached to an isoamyl group through an ether linkage.

Below is a 2D representation of the molecular structure of **Benzyl Isoamyl Ether**, generated using the DOT language.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. BENZYL ISOAMYL ETHER | 122-73-6 [chemicalbook.com]
- 2. Isoamyl benzyl ether | C<sub>12</sub>H<sub>18</sub>O | CID 31227 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Benzyl isopentyl ether [webbook.nist.gov]
- 4. Benzyl isopentyl ether [webbook.nist.gov]
- To cite this document: BenchChem. ["Benzyl isoamyl ether" molecular structure and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672212#benzyl-isoamyl-ether-molecular-structure-and-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)